

# An In-depth Technical Guide to Reactive Yellow 185

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## Compound of Interest

Compound Name: *Reactive yellow 185*

Cat. No.: *B1168554*

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This technical guide provides a comprehensive overview of C.I. **Reactive Yellow 185**, a significant dye in the textile industry. This document collates available data on its chemical properties, synthesis, and toxicological and environmental impact, presenting it in a structured format for scientific and research applications.

## Core Chemical and Physical Properties

**Reactive Yellow 185** is an azo dye known for its application in coloring cellulosic fibers.<sup>[1]</sup> It is characterized by its reactive groups that form covalent bonds with the fibers, ensuring high colorfastness.<sup>[1]</sup>

Property	Value	Reference
C.I. Name	Reactive Yellow 185	<a href="#">[2]</a>
CAS Number	111211-44-0	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>27</sub> H <sub>24</sub> ClK <sub>3</sub> N <sub>8</sub> O <sub>15</sub> S <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	981.53 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Structure	Azo class	<a href="#">[2]</a>
Appearance	Green-light yellow powder	<a href="#">[2]</a>
Application	Dyeing of cotton, silk, polyester, fabric, and yarn	<a href="#">[4]</a>

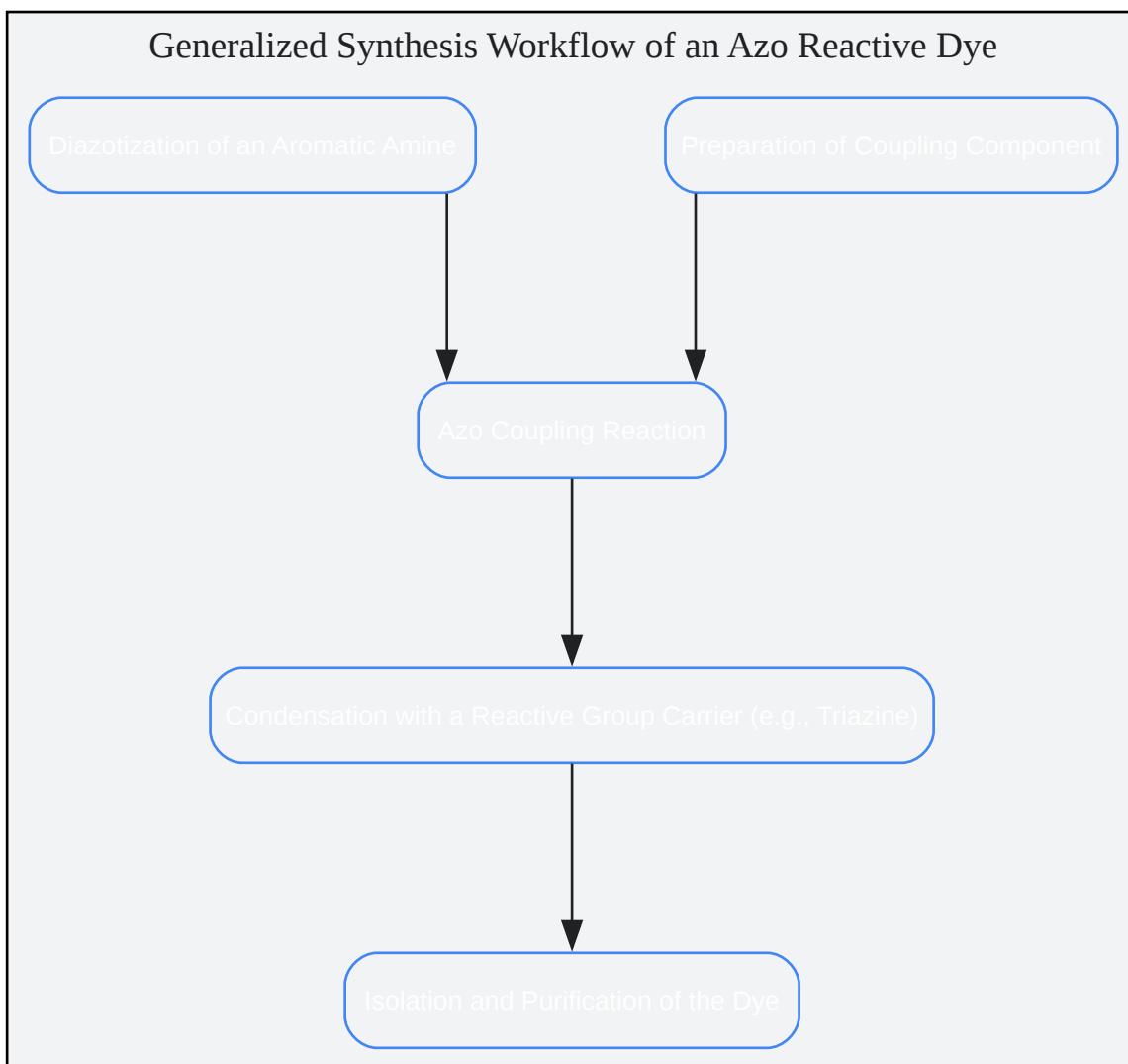
## Synthesis and Manufacturing

The manufacturing process for **Reactive Yellow 185** involves a multi-step chemical synthesis.

The general procedure is outlined as follows:

- **Diazotization:** 4,6-Diaminobenzene-1,3-disulfonic acid undergoes diazotization.
- **Coupling:** The resulting diazonium salt is coupled with 1-ethyl-6-hydroxy-4-methyl-2-oxo-1,2-dihydropyridine-3-carboxamide.
- **Condensation:** The product from the coupling reaction is then condensed with 2,4,6-Trichloro-1,3,5-triazine and 5-Amino-2-(4-aminophenylamino)benzenesulfonic acid.
- **Salt Formation:** The final step involves the formation of the potassium salt.[\[2\]](#)

A generalized workflow for the synthesis of azo reactive dyes is presented below.



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A generalized workflow for the synthesis of azo reactive dyes.

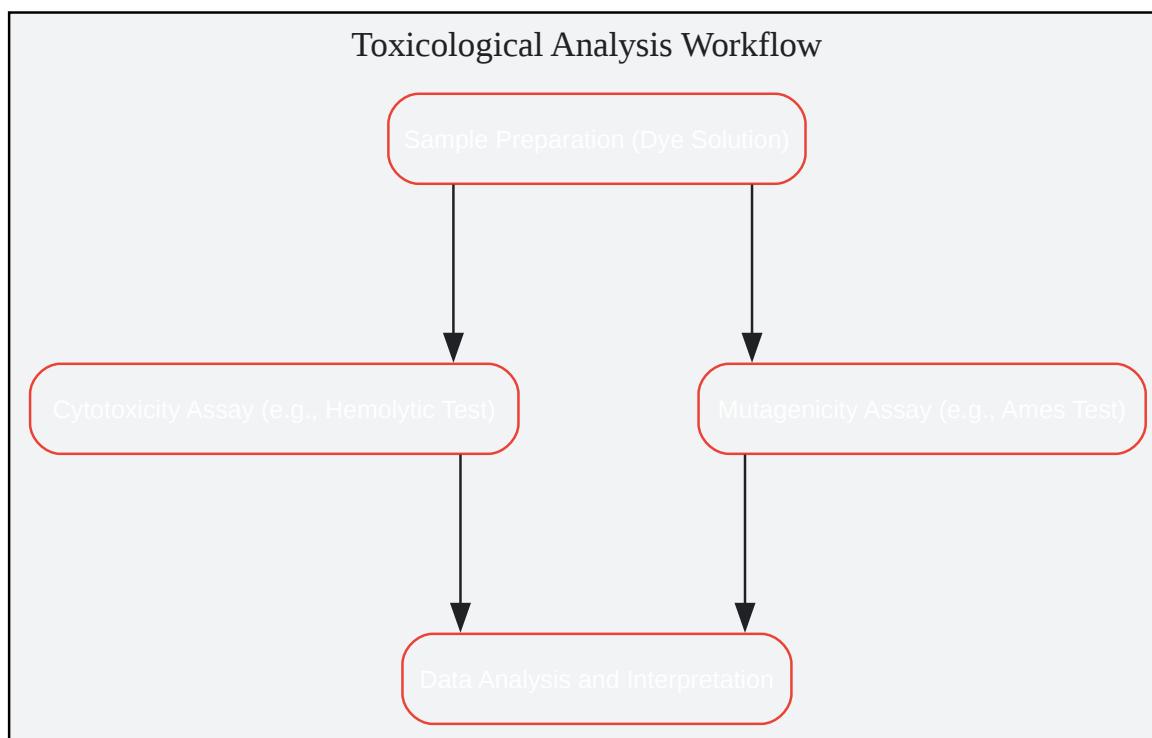
## Experimental Data and Protocols

Due to the proprietary nature of industrial chemical production, detailed experimental protocols for the synthesis of **Reactive Yellow 185** are not publicly available. However, academic studies have investigated its environmental and toxicological profiles, for which generalized methodologies are described.

Studies on reactive dyes, including those similar to **Reactive Yellow 185**, have been conducted to assess their potential for toxicity and sensitization.

- Cytotoxicity and Mutagenicity: Research on Reactive Yellow 18 involved hemolytic and Ames tests to determine cytotoxicity and mutagenicity, respectively.[5] Following treatment with gamma radiation and hydrogen peroxide, a significant reduction in both cytotoxicity and mutagenicity was observed.[5]
- Sensitization: Certain reactive dyes are known to cause respiratory and skin sensitization in occupationally exposed workers.[6]

A proposed workflow for the toxicological analysis of a reactive dye is illustrated below.



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A generalized workflow for the toxicological analysis of reactive dyes.

The environmental impact of reactive dyes is an area of active research, with a focus on their degradation in wastewater.

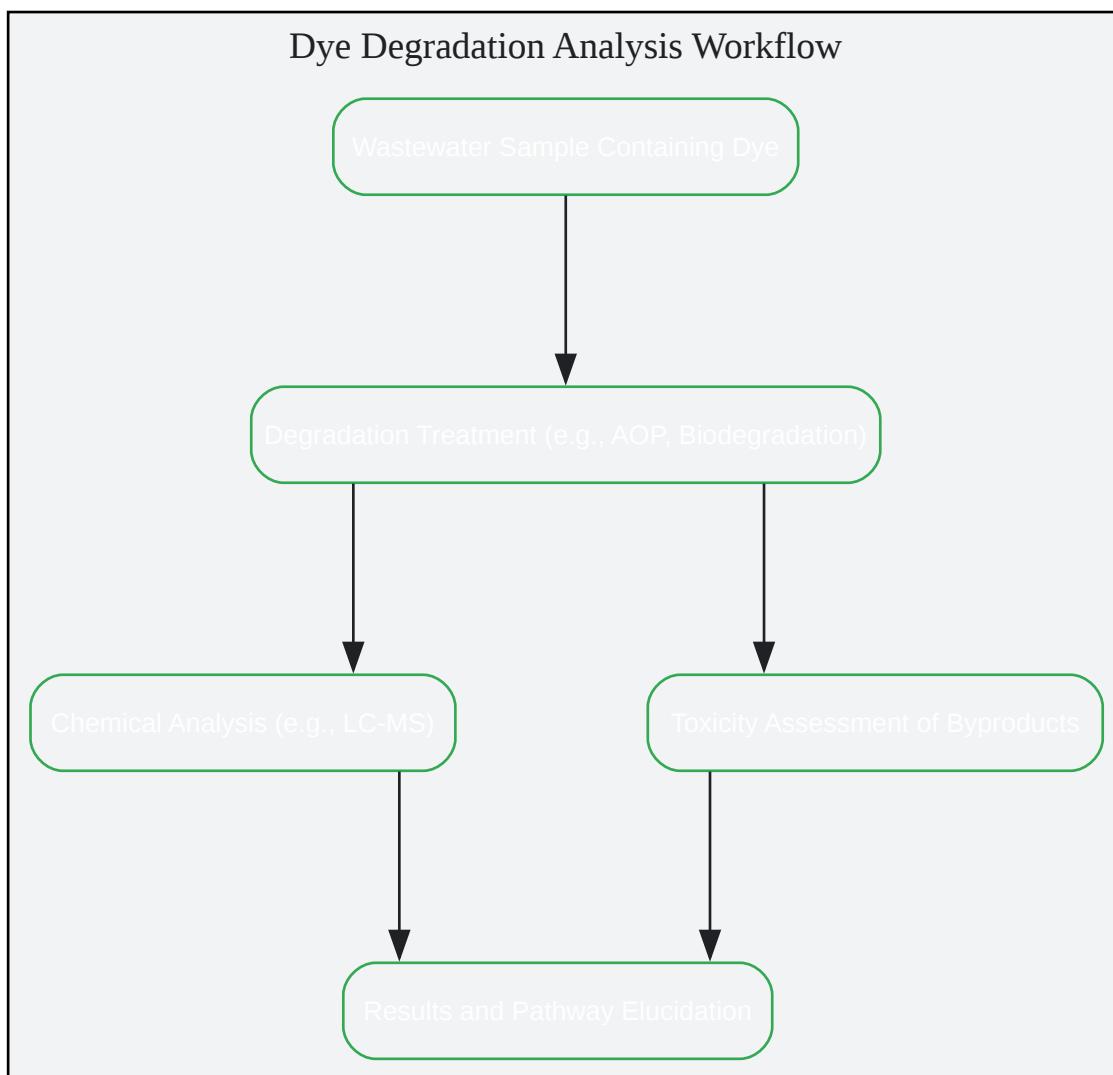
- Degradation Processes: The removal of reactive dyes from the environment primarily occurs through anaerobic and aerobic biodegradation and photodegradation.[7]

- Advanced Oxidation Processes (AOPs): One study on Reactive Yellow 18 demonstrated a 99% degradation rate using gamma radiation in combination with hydrogen peroxide at an acidic pH.[8]
- Analytical Methods: Liquid chromatography-mass spectrometry (LC-MS) is a key technique for identifying the intermediates formed during the degradation process.[5][7]

The table below summarizes some of the key findings from degradation studies.

Study Focus	Key Findings	Analytical Techniques
Degradation of Reactive Yellow 18	99% degradation achieved with gamma radiation and H <sub>2</sub> O <sub>2</sub> .[8]	FTIR, LC-MS[5]
Cytotoxicity and Mutagenicity Reduction	Significant reduction in cytotoxicity (from 15.1% to 7.6% hemolysis) and mutagenicity (81.3-82.3% reduction) after treatment.[5]	Hemolytic and Ames tests[5][8]
General Environmental Fate	Primary removal mechanisms are biodegradation and photodegradation.[7]	LC-MS, MSMS[7]

A logical workflow for the analysis of dye degradation is provided below.



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A logical workflow for the analysis of reactive dye degradation.

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